

Palmitic acid-d4-2 CAS number and molecular weight

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Compound of Interest

Compound Name: Palmitic acid-d4-2

Cat. No.: B15554548

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In-Depth Technical Guide: Palmitic Acid-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on deuterated palmitic acid (Palmitic acid-d4), a vital tool in metabolic research, drug development, and quantitative analysis. This document details its chemical properties, and CAS numbers for different isomers, and provides insights into its application.

Core Data Presentation

The following table summarizes the key quantitative data for different isomers of Palmitic acid-d4. It is crucial to note the specific CAS number when sourcing this stable isotope for experimental use, as the position of the deuterium atoms can be critical for certain analytical methods.

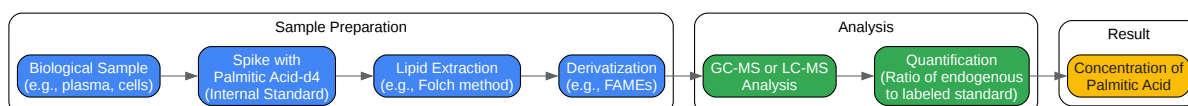
Property	Value	Isomer Information	Source(s)
Molecular Formula	C ₁₆ H ₂₈ D ₄ O ₂	Applicable to all listed d4 isomers	[1][2][3]
Molecular Weight	~260.45 g/mol	This value is consistent across the common d4 isomers.	[1][4][5]
Exact Mass	~260.265 g/mol	[3][4]	
CAS Number	75736-47-9	Hexadecanoic-5,5,6,6-d4 Acid	[1][3][6]
CAS Number	75736-49-1	Palmitic acid-7,7,8,8-d4	[2][5][7][8]
CAS Number	75736-57-1	Palmitic acid-d4-2	[9]
IUPAC Name	Varies by isomer (e.g., 2,2,3,3-tetradeuteriohexadecanoic acid, 5,5,6,6-tetradeuteriohexadecanoic acid)	The IUPAC name specifies the location of the deuterium atoms.	[3][4]
Unlabeled CAS Number	57-10-3	Palmitic Acid	[3][5][10]
Unlabeled Molecular Weight	~256.42 g/mol	Palmitic Acid	[10][11]

Experimental Protocols and Applications

Palmitic acid-d4 serves as a crucial internal standard for quantitative analysis of fatty acids by mass spectrometry (GC-MS or LC-MS) and as a tracer in metabolic studies.[7] Its deuteration makes it distinguishable from its endogenous, non-deuterated counterpart, allowing for precise tracking and quantification in biological systems.

General Workflow for Fatty Acid Analysis using Palmitic Acid-d4 as an Internal Standard

The following diagram outlines a typical workflow for the quantification of palmitic acid in a biological sample.



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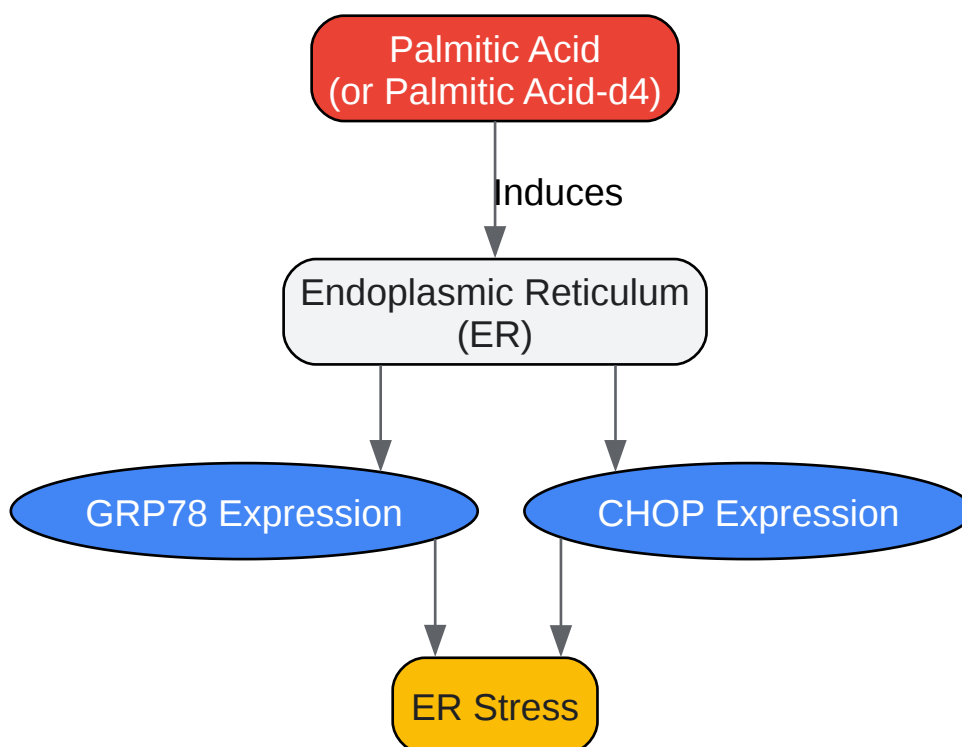
Caption: Workflow for quantifying palmitic acid using a deuterated internal standard.

Biological Role and Signaling

Palmitic acid, a common long-chain saturated fatty acid, is not only a key component of lipids but also an active signaling molecule.^[2] It is known to induce the expression of glucose-regulated protein 78 (GRP78) and CCAAT/enhancer-binding protein homologous protein (CHOP), which are markers of endoplasmic reticulum (ER) stress.^{[2][7][9]} The use of labeled palmitic acid, such as Palmitic acid-d4, is instrumental in tracing its metabolic fate and its role in these signaling pathways.

Simplified Signaling Pathway of Palmitic Acid-Induced ER Stress

The following diagram illustrates the relationship between palmitic acid and the induction of ER stress markers.



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